Technical Support Center: N-Acetyl-1-methyl-L-histidine (NALMH) Stability

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Compound of Interest

Compound Name:	*N-Acetyl-1-methyl-L-histidine*
CAS No.:	*84285-33-6*
Cat. No.:	*B13496990*

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Status: Operational Ticket ID: NALMH-STAB-001 Assigned Specialist: Senior Application Scientist Subject: Optimization of Aqueous Stability for **N-Acetyl-1-methyl-L-histidine**

Executive Summary: The "Two-Front" Stability Challenge

N-Acetyl-1-methyl-L-histidine (NALMH) presents a unique stability profile due to its hybrid structure: an acetylated amino acid backbone coupled with a methylated imidazole side chain. To maintain integrity in aqueous solution, you must simultaneously prevent two distinct degradation pathways:

- Hydrolysis (The Backbone Threat): The N-acetyl amide bond is susceptible to acid/base-catalyzed hydrolysis, reverting the molecule to 1-methyl-L-histidine and acetate.
- Oxidation (The Ring Threat): The electron-rich imidazole ring is a target for singlet oxygen and hydroxyl radicals, a process often catalyzed by trace transition metals (e.g., Cu^{2+}, Fe^{3+}).

This guide provides the protocols to neutralize both threats.

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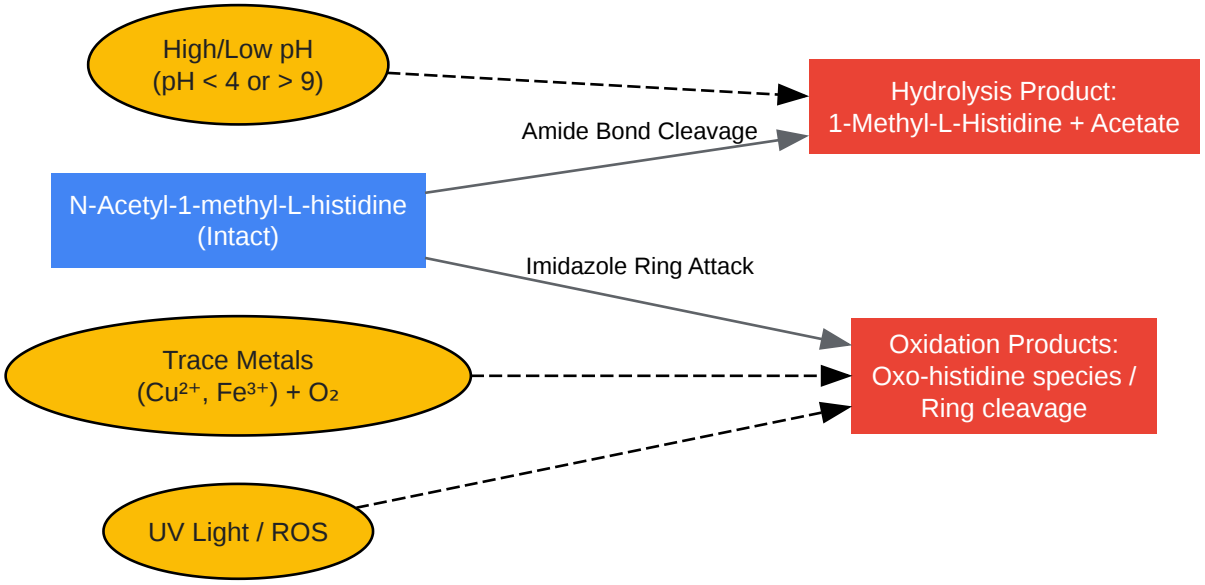
Visualizing Degradation Pathways

The following diagram illustrates the structural vulnerabilities of NALMH and the environmental triggers that drive degradation.



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Caption: Figure 1. Dual degradation pathways of NALMH. The amide bond is pH-sensitive (Hydrolysis), while the imidazole ring is sensitive to oxidative stress (Oxidation).

Troubleshooting Guide (FAQ)

Issue 1: "My solution has turned a faint yellow/brown color."

Diagnosis:Oxidative Degradation. The imidazole ring has likely undergone photo-oxidation or metal-catalyzed oxidation. This is common if the water source contained trace metal ions or if the solution was exposed to light. Corrective Action:

- Immediate: Discard the solution; oxidation products are irreversible.
- Prevention: Use the "Chelation & Shielding" Protocol (See Section 4). Add 0.1 mM EDTA to your buffer to sequester trace metals and store in amber glass vials.

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Issue 2: "I see a loss of the parent peak in HPLC, and a new early-eluting peak has appeared."

Diagnosis:Amide Hydrolysis. The N-acetyl group has been cleaved. The new peak is likely 1-methyl-L-histidine (which is more polar and elutes earlier in Reverse Phase LC). Corrective Action:

- Check pH: Ensure your solution is buffered between pH 6.0 and 7.5.
- Temperature Check: Avoid repeated freeze-thaw cycles. Store aliquots at -80°C.
- Verification: Run a standard of non-acetylated 1-methyl-L-histidine to confirm the identity of the new peak.

Issue 3: "The baseline of my LC-MS is erratic when analyzing this compound."

Diagnosis:Metal Adduct Formation. Histidine derivatives are excellent chelators. NALMH may be stripping trace metals (Fe, Cu, Ni) from your HPLC system or solvents, forming $[M+Metal]^+$ complexes that distort the baseline. Corrective Action:

- System Passivation: Flush your LC system with 0.1% EDTA overnight, then thoroughly with water/methanol.
- Solvent Purity: Use only LC-MS grade solvents and additives.

Optimized Formulation Protocols

To ensure maximum stability, do not dissolve NALMH in pure water. Use the following buffered matrix.

Protocol A: Preparation of "Stabilized NALMH Stock" (10 mM)

Objective: Create a stock solution stable for 3-6 months at -80°C.

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Reagent	Concentration	Function
Phosphate Buffer	50 mM (pH 7.2)	Maintains neutral pH to prevent hydrolysis.
EDTA (Disodium)	0.1 mM	Chelates trace metals to prevent ring oxidation.
Solvent	Degassed Milli-Q Water	Removes dissolved oxygen.

Step-by-Step:

- Buffer Prep: Prepare 50 mM Sodium Phosphate buffer, pH 7.2.
- Chelation: Add EDTA to a final concentration of 0.1 mM.
- Degassing: Filter the buffer through a 0.22 µm membrane and sonicate for 10 minutes to remove dissolved oxygen.
- Dissolution: Dissolve NALMH powder into the buffer. Do not vortex vigorously (introduces oxygen); instead, mix by gentle inversion.
- Aliquot: Dispense into amber microcentrifuge tubes (to block UV light).
- Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C.

Protocol B: Quality Control (HPLC Check)

Objective: Validate the integrity of your stock before critical experiments.

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 0% B to 10% B over 5 minutes (NALMH is polar; high organic is not needed to elute, but gradient cleans the column).

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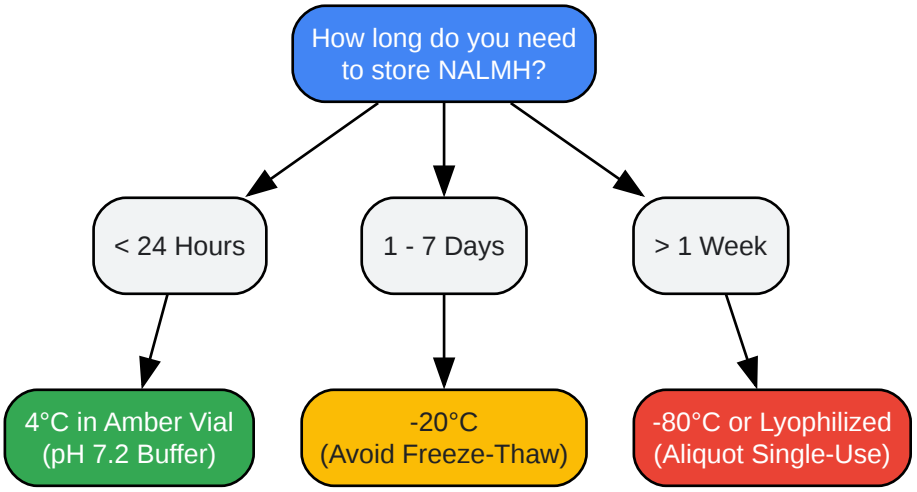
- Detection: UV at 210 nm (Amide bond) and 260 nm (Imidazole ring).
- Pass Criteria: Single peak >98% purity. Absence of early eluting peak (Hydrolysis product).

Decision Tree for Storage Conditions

Use this logic flow to determine the correct storage method for your specific experimental timeline.



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Caption: Figure 2. Storage decision matrix based on experimental duration.

Technical Note on Isomerism

Crucial Distinction: When sourcing or analyzing "1-methyl-histidine" derivatives, verify the IUPAC numbering used by your supplier.

- -methylhistidine (1-methylhistidine): Methyl group on the nitrogen adjacent to the alanine side chain.
- -methylhistidine (3-methylhistidine): Methyl group on the nitrogen distal to the alanine side chain.

While the stability protocols (pH and oxidation protection) are identical for both isomers, their chromatographic retention times and biological significance differ. NALMH usually refers to the

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-acetyl derivative of the

-isomer (1-methyl) in most metabolomics catalogs.

References

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  - Summary: Confirms N-acetyl-L-histidine stability at -20°C (1 month) and -80°C (6 months).
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  - Summary: Establishes the pH-dependent proton exchange mechanisms of the imidazole ring, validating the need for neutral pH buffering to stabilize the tautomeric st
- Uchida, K., & Kawakishi, S. (1990). "Selective oxidation of imidazole ring in histidine residues by the ascorbic acid-copper ion system.
  - Summary: details the mechanism of metal-catalyzed oxidation of the imidazole ring, supporting the requirement for EDTA in formul
- Boldyrev, A. A., et al. (1993).[1] "Antioxidant Activity of Imidazole Dipeptides." Biochemistry and Molecular Biology International.
  - Summary: Discusses the redox properties of imidazole-containing peptides and their susceptibility to oxid

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Sources

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